

Proper Disposal of 7-Hydroxy-1-tetralone: A Comprehensive Guide

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Compound of Interest

Compound Name: 7-Hydroxy-1-tetralone

Cat. No.: B1583441

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For Immediate Release – This document provides essential safety and logistical information for the proper disposal of **7-Hydroxy-1-tetralone**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals.

Safety and Handling Precautions

Before handling **7-Hydroxy-1-tetralone**, it is crucial to consult the Safety Data Sheet (SDS) and be familiar with its hazard profile. Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times. All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Hazard Classification

The following table summarizes the GHS hazard classifications for **7-Hydroxy-1-tetralone**.^[1] This information is critical for the correct labeling of waste containers.

GHS Hazard Classification	Code	Description	Pictogram
Acute toxicity, oral	H302	Harmful if swallowed	
Skin corrosion/irritation	H315	Causes skin irritation	
Sensitization, Skin	H317	May cause an allergic skin reaction	
Serious eye damage/eye irritation	H319	Causes serious eye irritation	
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335	May cause respiratory irritation	

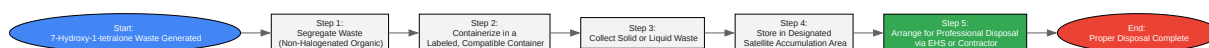
Experimental Disposal Protocol

The proper disposal of **7-Hydroxy-1-tetralone** must be carried out in accordance with institutional and local regulations. The following is a general step-by-step guide:

- **Waste Segregation:** It is critical to segregate chemical waste. **7-Hydroxy-1-tetralone** waste should be collected in a designated container for non-halogenated organic solids or solutions, separate from other waste streams.
- **Containerization:**
 - Use a chemically compatible, leak-proof container with a secure screw-top lid. Glass or high-density polyethylene (HDPE) containers are generally suitable.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**7-Hydroxy-1-tetralone**," and the appropriate hazard pictograms as detailed in the table above.
- **Waste Collection:**

- Solid Waste: Carefully transfer the solid **7-Hydroxy-1-tetralone** into the labeled waste container using a dedicated scoop or spatula.
- Liquid Waste: If **7-Hydroxy-1-tetralone** is in a solution, carefully pour the liquid into the designated hazardous waste container, using a funnel to prevent spills.
- Do not overfill the container; leave at least 10% headspace to allow for expansion.
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory. This area should be away from incompatible materials and general laboratory traffic.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **7-Hydroxy-1-tetralone** down the drain or in the regular trash.

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **7-Hydroxy-1-tetralone**.

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References

- 1. 7-hydroxy-3,4-dihydro-2H-naphthalen-1-one | C₁₀H₁₀O₂ | CID 571818 - PubChem [pubchem.ncbi.nlm.nih.gov]

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